

Kinetic Studies of Angelic Anhydride Reactions: A Comparative Guide

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Compound of Interest

Compound Name: *Angelic Anhydride*

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For the attention of: Researchers, scientists, and drug development professionals.

This guide provides a comparative overview of the kinetic studies of **angelic anhydride** reactions. Due to a lack of available literature and specific experimental data on the reaction kinetics of **angelic anhydride**, this document focuses on the kinetic data of structurally similar and commercially significant anhydrides, namely maleic anhydride and acetic anhydride. The reactivity of these compounds provides a reasonable proxy for estimating the kinetic behavior of **angelic anhydride**. Furthermore, a comparison with acyl chlorides is included to offer a broader perspective on acylation agent reactivity.

Introduction to Angelic Anhydride and its Reactivity

Angelic anhydride, systematically named [(Z)-2-methylbut-2-enoyl] (Z)-2-methylbut-2-enoate, is an unsaturated aliphatic acid anhydride. While specific kinetic data for **angelic anhydride** is not readily available in published literature, its structure suggests it will undergo nucleophilic acyl substitution reactions typical of acid anhydrides. These reactions include hydrolysis, alcoholysis, and aminolysis, leading to the formation of angelic acid, angelate esters, and angelamides, respectively. The rates of these reactions are expected to be influenced by the nature of the nucleophile, solvent polarity, temperature, and the presence of catalysts.

Comparative Kinetic Data

To provide a quantitative basis for understanding the potential reactivity of **angelic anhydride**, this section presents kinetic data for the reactions of maleic anhydride and acetic anhydride

with various nucleophiles.

Hydrolysis Kinetics

The hydrolysis of acid anhydrides yields two equivalents of the corresponding carboxylic acid. This reaction is typically pseudo-first-order when water is in large excess.

Anhydride	Nucleophile	Solvent	Temperature (°C)	Rate Constant (k)	Activation Energy (Ea) (kJ/mol)	Reference
Maleic Anhydride	Water	Neutral Aqueous	25	0.015 s ⁻¹	Not Specified	[1]
Acetic Anhydride	Water	Water	15	0.0631 min ⁻¹	53.4	[2]
20	0.0924 min ⁻¹	[2]				
25	0.169 min ⁻¹	[2]				
35	0.2752 min ⁻¹	[2]				
Acetyl Chloride	Water	Acetone-Water	-35 to 10	Varies with solvent	Not Specified	

Aminolysis Kinetics

The reaction of acid anhydrides with amines produces amides and a carboxylate salt. The reaction is generally second-order.

Anhydride	Nucleophile	Solvent	Temperature (°C)	Second-Order Rate Constant (k) (M ⁻¹ s ⁻¹)	Reference
Maleic Anhydride	Primary Amines	pH 4	25	3 x 10 ² to 1 x 10 ⁵	
Succinic Anhydride	Aniline	Not Specified	67	0.217 L mol ⁻¹ min ⁻¹	

Alcoholysis Kinetics

The alcoholysis of acid anhydrides yields an ester and a carboxylic acid. The reaction rate is dependent on the alcohol's structure and the presence of catalysts.

Anhydride	Nucleophile	Catalyst	Temperature (K)	Reaction Order	Activation Energy (E _a) (kJ/mol)	Reference
Maleic Anhydride	Butanols	H ₂ SO ₄ , Phosphotungstic acid, etc.	383 - 413	Second-order overall	Varies with catalyst	
Acetic Anhydride	Isobutyl alcohol	Base-catalyzed	Not Specified	Second-order	Not Specified	
Benzoyl Chloride	n-Propanol	None	25	Pseudo-first-order	Not Specified	

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and interpretation of kinetic data. Below are generalized protocols for studying the kinetics of anhydride reactions.

General Protocol for Hydrolysis Kinetics Study

- **Reactant Preparation:** A stock solution of the anhydride in a dry, inert solvent (e.g., acetone) is prepared. Deionized water is used as the nucleophile.
- **Reaction Initiation:** The reaction is initiated by injecting a small volume of the anhydride stock solution into a thermostated vessel containing a large excess of water, with vigorous stirring.
- **Monitoring the Reaction:** The progress of the reaction is monitored by a suitable analytical technique:
 - **UV-Vis Spectroscopy:** If the anhydride or product has a distinct chromophore, the change in absorbance over time can be followed.
 - **FTIR Spectroscopy:** The disappearance of the characteristic anhydride carbonyl peaks (around 1780 and 1850 cm^{-1}) and the appearance of the carboxylic acid carbonyl peak (around 1700-1725 cm^{-1}) can be monitored in situ.
 - **Conductivity Measurement:** The formation of carboxylic acid increases the conductivity of the solution, which can be measured over time.
 - **Titration:** Aliquots of the reaction mixture can be withdrawn at specific time intervals, quenched (e.g., by adding an excess of a reagent that reacts quickly with the anhydride), and then titrated to determine the concentration of the carboxylic acid formed.
- **Data Analysis:** The concentration of the anhydride at different times is calculated from the analytical data. The rate constant is then determined by fitting the concentration-time data to the appropriate integrated rate law (typically pseudo-first-order). The effect of temperature on the rate constant is used to calculate the activation energy using the Arrhenius equation.

General Protocol for Aminolysis and Alcoholysis Kinetics

The protocol is similar to hydrolysis, with the following modifications:

- **Solvent:** A dry, aprotic solvent is typically used to prevent competing hydrolysis.
- **Nucleophile Concentration:** The reaction can be run under pseudo-first-order conditions with a large excess of the amine or alcohol, or under second-order conditions with concentrations

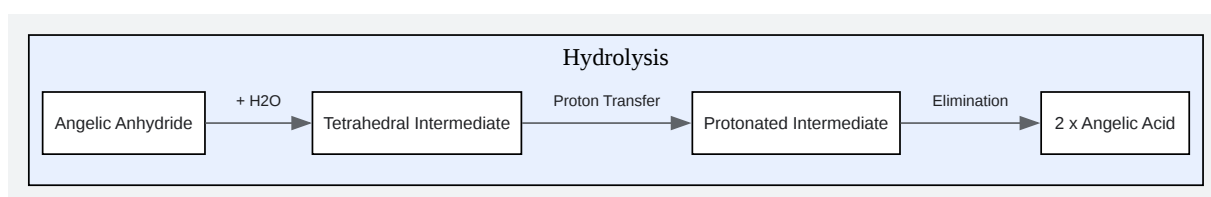
of the anhydride and nucleophile being of the same order of magnitude.

- Analytical Techniques: In addition to spectroscopic methods, gas chromatography (GC) or high-performance liquid chromatography (HPLC) can be used to monitor the disappearance of reactants and the formation of products.

Visualizations

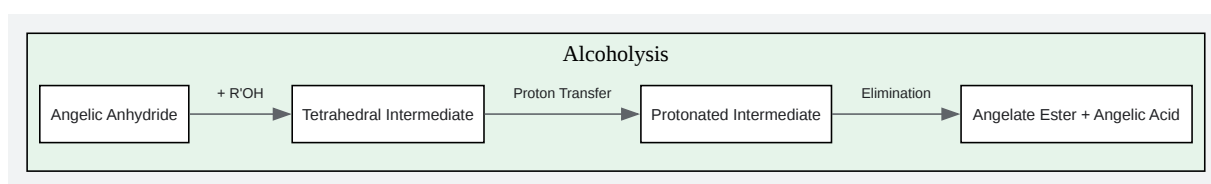
Signaling Pathways and Reaction Mechanisms

The following diagrams illustrate the general mechanisms for the reactions of acid anhydrides.



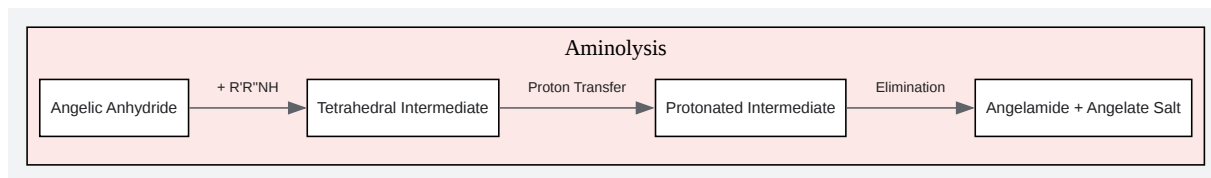
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Caption: General mechanism for the hydrolysis of an acid anhydride.



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Caption: General mechanism for the alcoholysis of an acid anhydride.

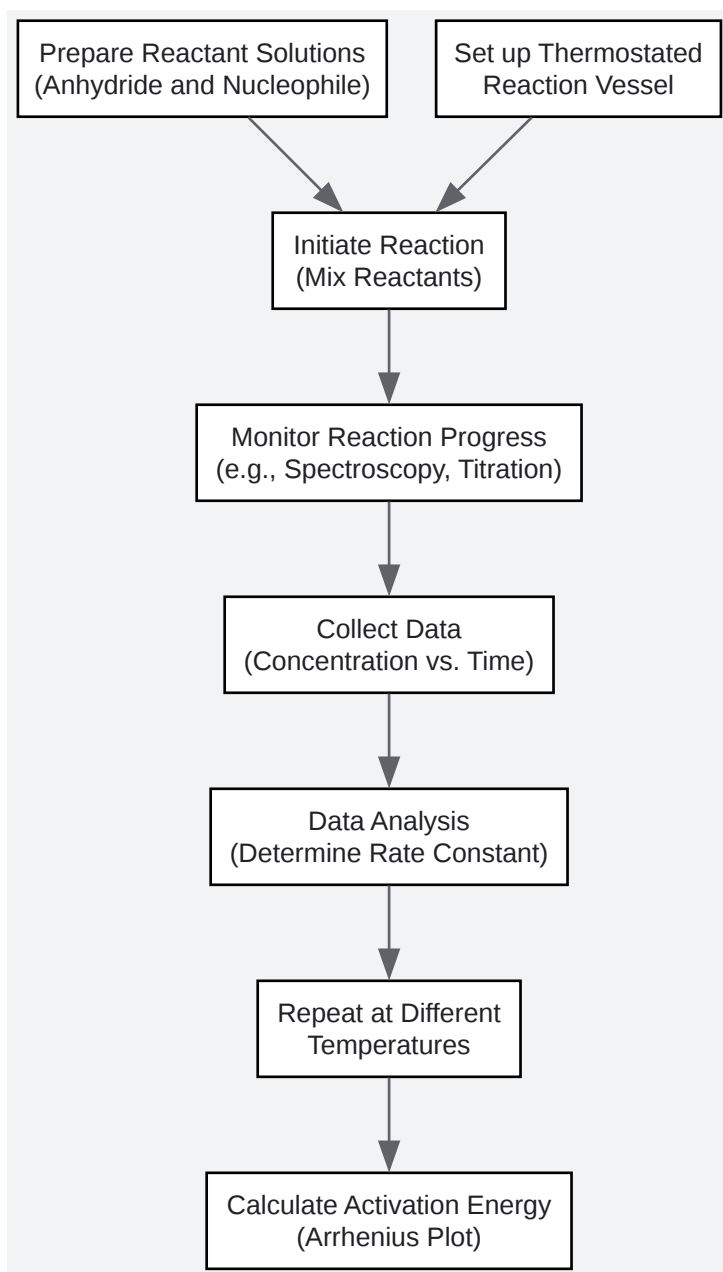


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Caption: General mechanism for the aminolysis of an acid anhydride.

Experimental Workflow

The following diagram illustrates a typical workflow for a kinetic study of an anhydride reaction.



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Caption: A typical experimental workflow for a kinetic study.

Comparison with Alternative Acylating Agents

Acid anhydrides are one of several classes of acylating agents. Acyl chlorides are generally more reactive.

- **Reactivity:** The general order of reactivity for common acylating agents is: Acyl Halides > Acid Anhydrides > Esters > Amides.
- **Acyl Chlorides:** Acyl chlorides, such as acetyl chloride and benzoyl chloride, are highly reactive due to the excellent leaving group ability of the chloride ion. Their hydrolysis is often vigorous. This high reactivity can sometimes be a disadvantage, leading to lower selectivity in the presence of multiple nucleophiles.
- **Handling:** Acid anhydrides are generally less volatile and less sensitive to atmospheric moisture than the corresponding acyl chlorides, making them easier and safer to handle.

Conclusion

While direct kinetic data for **angelic anhydride** reactions are currently unavailable, a comparative analysis of related anhydrides like maleic and acetic anhydride provides valuable insights into its expected reactivity. **Angelic anhydride** is anticipated to undergo hydrolysis, alcoholysis, and aminolysis at rates that are intermediate between the more reactive acyl chlorides and less reactive esters. The provided kinetic data for analogous compounds, along with the generalized experimental protocols and reaction mechanisms, should serve as a useful guide for researchers designing and interpreting experiments involving **angelic anhydride**. Further experimental studies are warranted to elucidate the specific kinetic parameters for the reactions of this particular anhydride.

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